

Core Properties of 4-lodo-3,5-dimethylaniline

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Compound of Interest

Compound Name: 4-Iodo-3,5-dimethylaniline

Cat. No.: B055768

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4-Iodo-3,5-dimethylaniline is an aromatic amine that serves as a valuable building block in organic synthesis. Its molecular structure, incorporating an iodine atom and two methyl groups on the aniline frame, offers versatile reactivity for the construction of more complex molecules.

Physicochemical and Spectroscopic Data

The quantitative properties of **4-lodo-3,5-dimethylaniline** are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
Molecular Weight	247.08 g/mol [1][2]
Chemical Formula	C ₈ H ₁₀ IN[1][2]
CAS Number	117832-15-2[1][2][3]
Appearance	Brown to olive green solid[2]
Melting Point	112-113 °C[2]
Boiling Point (Predicted)	292.8 ± 28.0 °C[2]
Density (Predicted)	1.688 ± 0.06 g/cm ³ [2]
Spectral Data	¹ H NMR, ¹³ C NMR, and Mass Spectrometry data are available for this compound.[4]



Synthesis of 4-lodo-3,5-dimethylaniline: An Experimental Protocol

The synthesis of **4-lodo-3,5-dimethylaniline** is typically achieved through the electrophilic iodination of 3,5-dimethylaniline. The following protocol is a representative method for its preparation in a laboratory setting.

Materials and Reagents

- 3,5-Dimethylaniline
- Molecular Iodine (I₂)
- Sodium Bicarbonate (NaHCO₃)
- Sodium Thiosulfate (Na₂S₂O₃)
- Dichloromethane (CH₂Cl₂) or Diethyl Ether (Et₂O)
- Anhydrous Sodium Sulfate (Na₂SO₄) or Magnesium Sulfate (MgSO₄)
- Deionized Water
- Round-bottom flask
- · Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Experimental Procedure

 Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3,5dimethylaniline in a suitable organic solvent such as dichloromethane.



- Iodination: Cool the solution in an ice bath. To the stirred solution, add molecular iodine (I₂) portion-wise over a period of 30 minutes. The reaction is typically carried out in the presence of a mild base like sodium bicarbonate to neutralize the hydrogen iodide (HI) formed during the reaction.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is quenched with a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine. This is indicated by the disappearance of the characteristic brown color of iodine.
- Extraction: The organic layer is separated using a separatory funnel. The aqueous layer is then extracted with additional portions of dichloromethane.
- Washing and Drying: The combined organic layers are washed with brine (saturated NaCl solution), dried over anhydrous sodium sulfate or magnesium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product. The crude **4-lodo-3,5-dimethylaniline** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes) to obtain a product of high purity.

Applications in Research and Drug Development

lodoanilines, including **4-lodo-3,5-dimethylaniline**, are valuable precursors in the synthesis of a wide range of organic molecules. The presence of the iodo-substituent allows for various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the construction of complex molecular architectures.

While specific applications of **4-lodo-3,5-dimethylaniline** are not extensively documented in publicly available literature, its structural analog, 4-iodo-2,6-dimethylaniline, is a known key intermediate in the synthesis of Rilpivirine, an antiretroviral drug used to treat HIV-1 infection.[5] [6] This highlights the potential of such iodinated anilines as crucial building blocks in the development of novel therapeutic agents.



Experimental Workflow for the Synthesis of 4-lodo-3,5-dimethylaniline

The following diagram illustrates the key steps in the synthesis and purification of **4-lodo-3,5-dimethylaniline**.

Caption: A flowchart illustrating the synthesis of **4-lodo-3,5-dimethylaniline**.

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